

An In-depth Technical Guide to the Thermogravimetric Analysis of Fenchyl Acetate

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Compound of Interest

Compound Name: *Fenchyl acetate*

CAS No.: *13851-11-1*

Cat. No.: *B1672493*

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Abstract

Fenchyl acetate is a monoterpene ester recognized for its characteristic sweet, pine-like aroma, leading to its widespread use in the fragrance and flavor industries.^{[1][2][3]}

Understanding its thermal stability and decomposition profile is critical for quality control, formulation development, and ensuring stability during processing and storage.

Thermogravimetric Analysis (TGA) is a fundamental thermal analysis technique used to measure changes in the mass of a sample as a function of temperature or time in a controlled atmosphere. This technical guide provides a comprehensive overview of the predicted thermal behavior of **Fenchyl acetate** based on its physicochemical properties and data from analogous essential oil components. It outlines a detailed experimental protocol for conducting TGA and presents a framework for data interpretation. While direct experimental TGA data for **Fenchyl acetate** is not extensively available in published literature, this guide constructs a robust predictive analysis to serve as a valuable resource for researchers.

Physicochemical Properties of Fenchyl Acetate

A thorough understanding of **Fenchyl acetate**'s physical and chemical properties is essential for interpreting its thermal behavior. The compound is a volatile ester, and its thermal profile is expected to be dominated by evaporation under typical TGA conditions. Key properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₂₀ O ₂	[4][5]
Molecular Weight	196.29 g/mol	[4][5]
Appearance	Colorless clear liquid	[2][6]
Boiling Point	220 °C at 760 mmHg	[1]
Density	~0.98 g/mL at 25 °C	[1]
Flash Point	75.56 °C - 76 °C (Closed Cup)	[2]
Vapor Pressure	0.117 mmHg at 25 °C (estimated)	[2][6]
Solubility	Insoluble in water; Soluble in alcohol	[2][6]

Predicted Thermal Behavior and Data Interpretation

Based on its high volatility and a boiling point of 220 °C, **Fenchyl acetate** is expected to exhibit a single, well-defined weight loss step in a TGA experiment conducted under an inert atmosphere (e.g., nitrogen). This mass loss corresponds to its complete evaporation.[1] The analysis of other essential oils and their components by TGA shows similar behavior, where a single-step evaporation process is observed, typically concluding around the component's boiling point.[7][8]

The TGA thermogram would show a stable baseline at 100% mass until the onset of evaporation. The Derivative Thermogravimetry (DTG) curve, which represents the rate of mass change, will show a single distinct peak. The temperature at the apex of this DTG peak corresponds to the point of the maximum rate of evaporation.

Predicted Quantitative TGA Data

The following table summarizes the expected quantitative results from a TGA analysis of **Fenchyl acetate** under a standard nitrogen atmosphere.

Parameter	Predicted Value Range	Description
Onset Temperature (T _{onset})	100 - 120 °C	The temperature at which significant mass loss begins.
Peak Temperature (T _{peak})	160 - 190 °C	The temperature of the maximum rate of mass loss, as indicated by the DTG curve peak.
Endset Temperature	~220 - 240 °C	The temperature at which the evaporation process is complete.
Total Mass Loss	99 - 100%	Represents the complete volatilization of the sample.
Residue at 600 °C	< 1%	Indicates the absence of non-volatile impurities or decomposition products under inert conditions.

Experimental Protocol for TGA of Fenchyl Acetate

This section provides a detailed methodology for performing a thermogravimetric analysis of a volatile liquid sample like **Fenchyl acetate**. The protocol is based on standard TGA practices for essential oils and other volatile organic compounds.[\[9\]](#)[\[10\]](#)

Instrumentation and Parameters

- Instrument: A calibrated thermogravimetric analyzer.
- Crucible: Standard aluminum or platinum pan (40-100 µL).

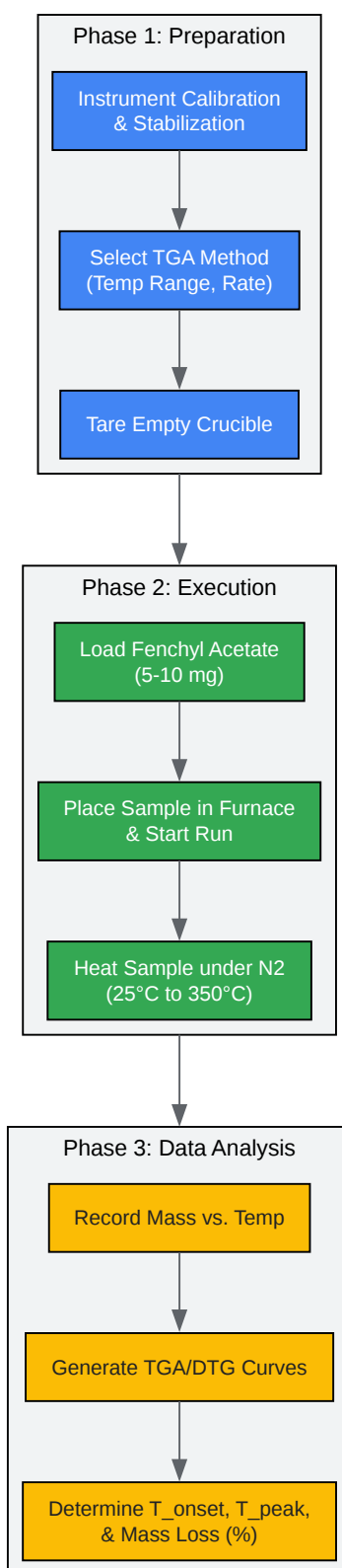
- Sample Size: 5 - 10 mg. A smaller sample size is recommended for volatile liquids to prevent crucible overflow and ensure uniform heating.[9]
- Atmosphere: High-purity Nitrogen (N₂) or Argon (Ar).
- Flow Rate: 20 - 50 mL/min.[9]
- Heating Rate: 10 °C/min (A common rate for standard analysis).
- Temperature Range: 25 °C to 350 °C. The range should extend beyond the boiling point to ensure a stable final baseline.

Experimental Procedure

- Instrument Preparation: Turn on the TGA instrument and the gas supply. Allow the system to stabilize.
- Tare Crucible: Place an empty sample crucible in the TGA furnace and perform a tare to zero the balance.
- Sample Loading: Remove the crucible. Under a fume hood, carefully dispense 5-10 mg of **Fenchyl acetate** into the crucible using a micropipette.
- Loading into TGA: Immediately place the loaded crucible back onto the TGA balance to minimize evaporative loss before the run begins.
- Run Initiation: Start the pre-defined thermal method. The furnace will seal and purge with nitrogen before initiating the temperature ramp.
- Data Collection: The instrument will record the sample mass as a function of temperature.
- Post-Analysis: Once the run is complete, the furnace will cool. The collected data (TGA and DTG curves) can then be exported for analysis.

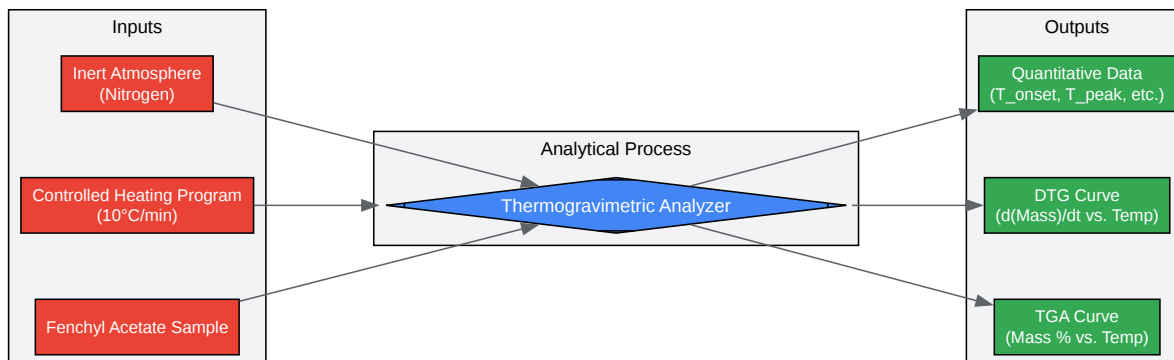
Visualizations: Workflows and Logical Diagrams

The following diagrams, created using Graphviz, illustrate the experimental workflow and the logical process of the thermogravimetric analysis of **Fenchyl acetate**.



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Caption: TGA experimental workflow from preparation to data analysis.



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